

# An In-Depth Technical Guide to 3-[(4-Fluorophenyl)ethynyl]aniline

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## Compound of Interest

Compound Name: 3-[(4-Fluorophenyl)ethynyl]aniline

CAS No.: 138781-97-2

Cat. No.: B3047396

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## Introduction

**3-[(4-Fluorophenyl)ethynyl]aniline**, a diarylacetylene derivative, represents a molecule of significant interest in the fields of medicinal chemistry and materials science. Its structure, featuring a fluorinated phenyl ring connected to an aniline moiety via an ethynyl linker, provides a unique combination of electronic properties and synthetic versatility. The presence of the fluorine atom can modulate physicochemical characteristics such as lipophilicity, metabolic stability, and binding interactions with biological targets, making it an attractive scaffold for the design of novel therapeutic agents.<sup>[1][2]</sup> The aniline functional group serves as a key synthetic handle for further molecular elaboration, while the rigid ethynyl linker provides a defined spatial orientation for the two aromatic rings.

This technical guide provides a comprehensive overview of **3-[(4-Fluorophenyl)ethynyl]aniline**, including its chemical identity, physicochemical properties, a detailed synthetic protocol, potential applications in drug discovery, and essential safety and handling information.

## Chemical Identity and Physicochemical Properties

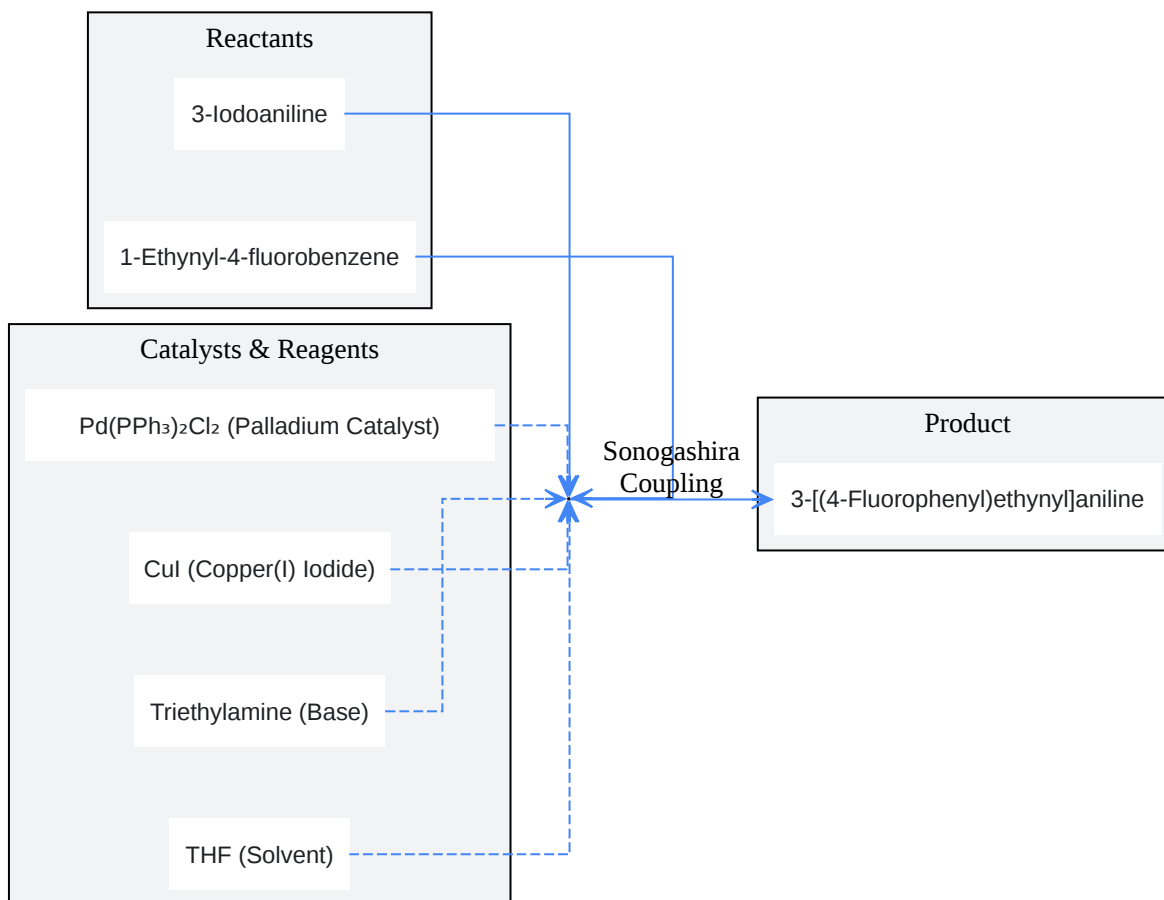
The core identity of this molecule is established by its CAS number and molecular formula. While extensive experimental data for this specific compound is not readily available in public literature, its properties can be inferred from closely related analogs and computational predictions.

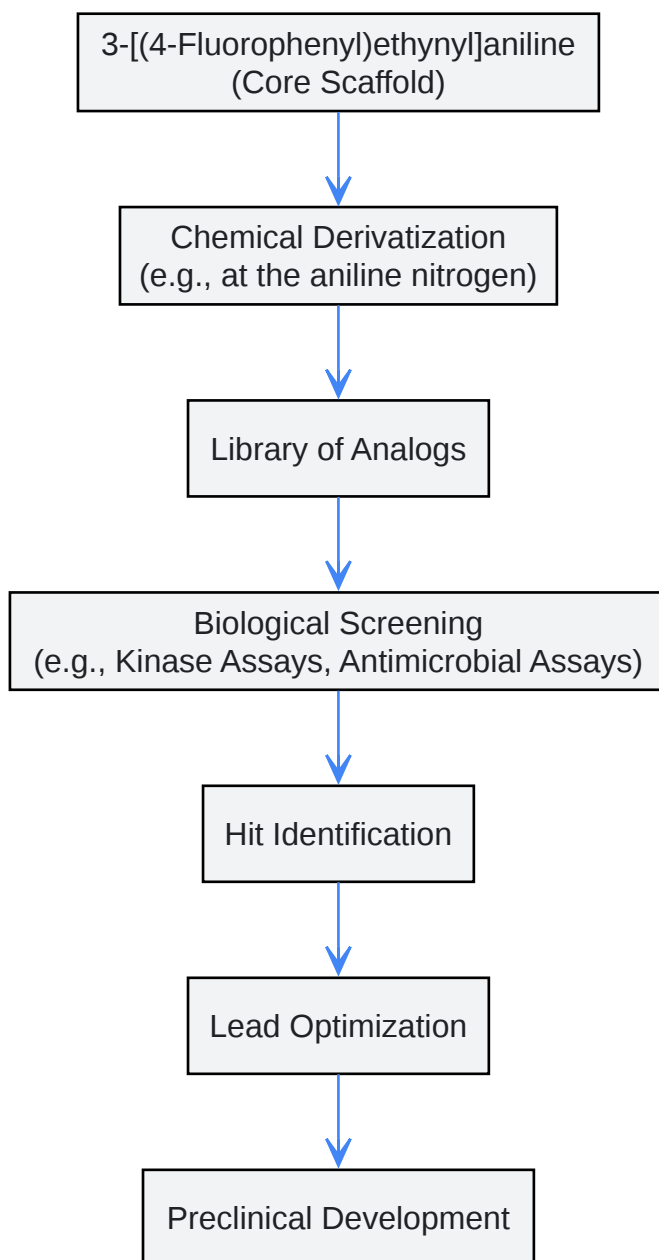
Property	Value	Reference
CAS Number	138781-97-2	[3]
Molecular Formula	C <sub>14</sub> H <sub>10</sub> FN	[3]
Molecular Weight	211.23 g/mol	[3]
Appearance	Predicted to be a solid at room temperature	Inferred from similar diarylacetylene compounds
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Expected to be soluble in common organic solvents (e.g., DMSO, DMF, THF, ethyl acetate) and sparingly soluble in water.	Inferred from related aromatic compounds
SMILES	<chem>Nc1cccc(c1)C#Cc1ccc(F)cc1</chem>	[3]

## Synthesis of 3-[(4-Fluorophenyl)ethynyl]aniline

The most direct and efficient method for the synthesis of **3-[(4-Fluorophenyl)ethynyl]aniline** is the Sonogashira cross-coupling reaction. This palladium- and copper-catalyzed reaction forms a carbon-carbon bond between a terminal alkyne and an aryl halide.[4] In this case, the coupling of 3-iodoaniline with 1-ethynyl-4-fluorobenzene is the most plausible and efficient route.

## Proposed Synthetic Scheme





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## Sources

- [1. CN102173995A - Synthesis method of m-fluoroaniline - Google Patents \[patents.google.com\]](#)
- [2. 3-Fluoro-4-morpholinoaniline | C10H13FN2O | CID 1485330 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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